

A Comparative Analysis of Elbaite from Prominent Global Pegmatite Fields

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Compound of Interest

Compound Name: Elbaite

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A comprehensive guide for researchers, scientists, and drug development professionals detailing the chemical and physical characteristics of **elbaite** from various world-renowned pegmatite localities. This report includes a comparative summary of quantitative data, detailed experimental protocols for analysis, and a visual representation of the analytical workflow.

Elbaite, a sodium-lithium-aluminum borosilicate mineral of the tourmaline group, is a critical indicator mineral in granitic pegmatites and a sought-after gemstone. Its chemical composition and physical properties can vary significantly depending on the geochemical environment of its formation. This guide provides a comparative analysis of **elbaite** from several notable pegmatite fields across the globe, offering valuable insights for geological and material science research.

Comparative Data of Elbaite Properties

The following table summarizes the key chemical and physical properties of **elbaite** from various globally significant pegmatite fields. The data has been compiled from numerous mineralogical studies. It is important to note that the composition of **elbaite** can show considerable variation even within a single pegmatite body.

Property	Rosina Pegmatite, Italy	Alto Quixaba Pegmatite, Brazil	Cruzeiro Mine, Brazil	Malkhan Pegmatite, Russia	Anjanabonoina Pegmatite, Madagascar	Pech Valley, Afghanistan
Dominant Color(s)	Colorless, Pink, Green, Polychrome	Blue, Green, Violet-blue	Rose-red, Green, Teal-blue, Polychrome	Pink, Red, Polychrome	Purplish-red, Yellow, Green, Polychrome	Green, Pink, Red, Blue, Polychrome
Chemical Formula (Representative)	Na(Li _{1.5} Al _{1.5} Al ₆ (BO ₃) ₃ Si ₆ O ₁₈ (OH) ₄)	Na(Li,Al) ₃ Al ₆ (BO ₃) ₃ Si ₆ O ₁₈ (OH) ₄	Na(Li,Al) ₃ Al ₆ (BO ₃) ₃ Si ₆ O ₁₈ (OH) ₄	(Na,Ca)(Li,Al,Mn) ₃ Al ₆ (BO ₃) ₃ Si ₆ O ₁₈ (OH,F) ₄	(Na,Ca)(Li,Al) ₃ Al ₆ (BO ₃) ₃ Si ₆ O ₁₈ (OH,F) ₄	Na(Li,Al) ₃ Al ₆ (BO ₃) ₃ Si ₆ O ₁₈ (OH) ₄
Key Minor/Trace Elements	Low Fe, Mn	High MnO (1.69-2.87 wt%), ZnO (up to 2.98 wt%), Cu ^[1]	Mn, Fe	Mn	Mn, Fe	Mn, Fe
Refractive Index (n _ω)	1.635–1.650	1.639-1.643 ^[1]	~1.641	~1.64	~1.63 - 1.65	~1.63 - 1.65
Refractive Index (n _ε)	1.615–1.632	1.619-1.622 ^[1]	~1.622	~1.62	~1.61 - 1.63	~1.61 - 1.63
Birefringence	~0.018 - 0.020	0.019-0.021 ^[1]	~0.019	~0.018 - 0.020	~0.018 - 0.020	~0.018 - 0.020
Density (g/cm ³)	2.90–3.10	3.05-3.10 ^[1]	~3.06	~3.0 - 3.1	~3.0 - 3.1	~2.9 - 3.1
Hardness (Mohs)	7-7.5 ^[2]	~7 ^[1]	7-7.5	7-7.5	7-7.5	7-7.5

Experimental Protocols

The characterization of **elbaite** relies on a suite of sophisticated analytical techniques to determine its chemical composition and physical properties. The following are detailed methodologies for the key experiments cited in the comparative analysis.

Electron Probe Microanalysis (EPMA)

EPMA is a non-destructive technique used to determine the major and minor element composition of small areas of a solid sample.

- Instrumentation: A CAMECA SX-series or similar electron microprobe is typically employed.
- Sample Preparation: **Elbaite** crystals are mounted in epoxy resin, ground flat, and polished to a mirror finish (typically with a final 1-micron diamond suspension). The polished surface is then coated with a thin layer of carbon to ensure electrical conductivity.
- Analytical Conditions:
 - Accelerating Voltage: 15 kV is a standard accelerating voltage for silicate mineral analysis.
 - Beam Current: A focused electron beam with a current of 10-20 nA is used.
 - Beam Diameter: A spot size of 5-10 μm is commonly used to analyze specific zones within the **elbaite** crystals.
 - Counting Time: Peak and background counting times are typically set to 20-40 seconds and 10-20 seconds, respectively, for each element to achieve good statistical precision.
- Standards: A suite of well-characterized natural and synthetic standards is used for calibration. These may include:
 - Albite (for Na, Al, Si)
 - Forsterite (for Mg)
 - Sanidine (for K)

- Wollastonite (for Ca)
- Synthetic oxides (e.g., MnO, Fe₂O₃, TiO₂) for other elements.
- Data Correction: The raw X-ray intensity data is corrected for matrix effects (atomic number, absorption, and fluorescence) using standard correction procedures like ZAF or $\phi(\rho z)$.

Laser Ablation-Inductively Coupled Plasma-Mass Spectrometry (LA-ICP-MS)

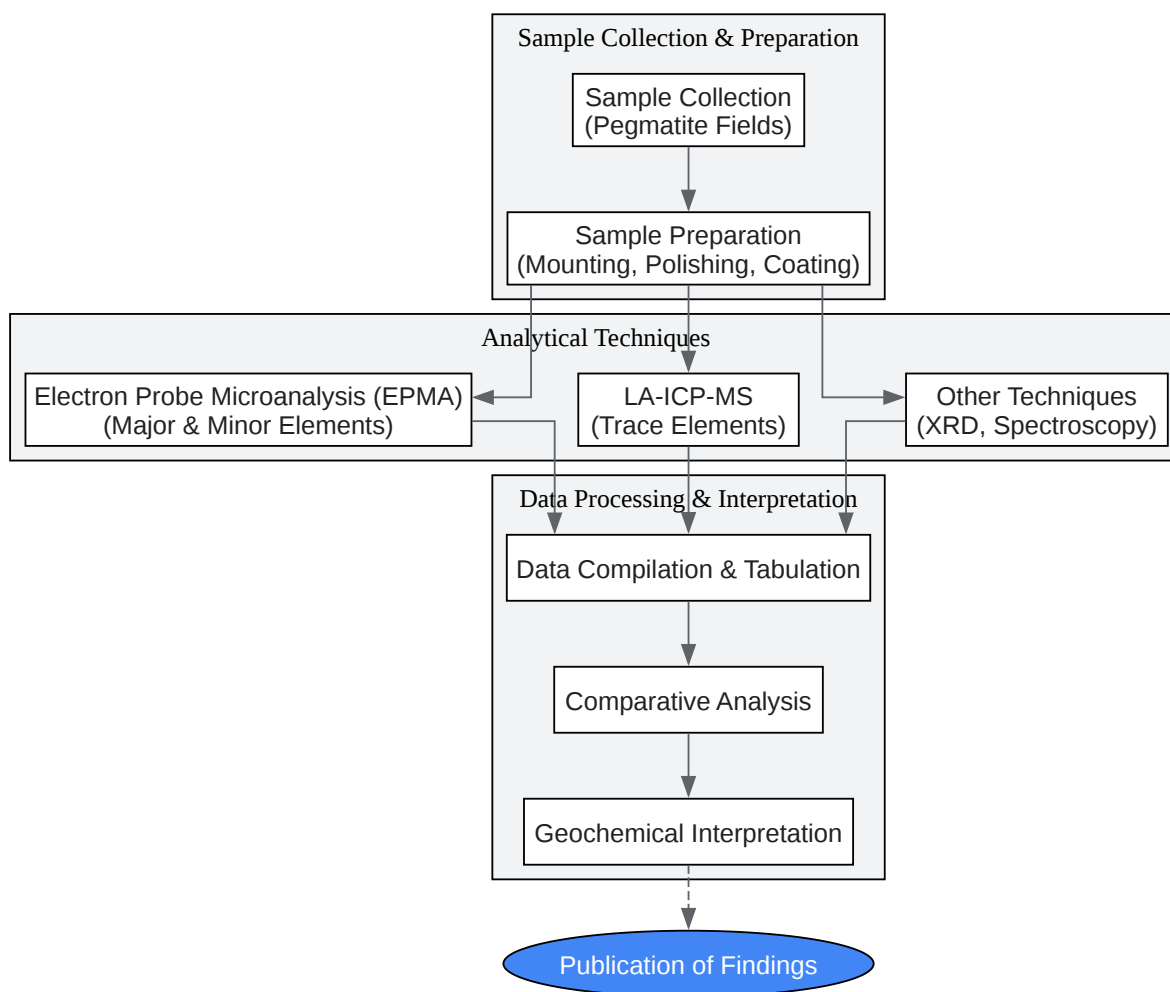
LA-ICP-MS is a powerful technique for determining the trace element composition of minerals with high sensitivity.

- Instrumentation: A high-frequency Nd:YAG or excimer laser ablation system is coupled to an inductively coupled plasma-mass spectrometer.
- Sample Preparation: Polished thick sections or epoxy mounts of **elbaite** crystals, as prepared for EPMA, are used.
- Analytical Conditions:
 - Laser Wavelength: Typically 213 nm (Nd:YAG) or 193 nm (excimer).
 - Ablation Spot Size: Varies depending on the size of the analytical target, commonly ranging from 20 to 100 μm .
 - Laser Fluence and Repetition Rate: These parameters are optimized to ensure controlled ablation and efficient transport of the ablated material to the ICP-MS. Typical values are in the range of 5-10 J/cm² and 5-10 Hz.
 - Carrier Gas: High-purity helium is used as a carrier gas to transport the ablated aerosol from the laser cell to the ICP-MS, where it is mixed with argon.
- Internal Standard: An element present in the sample at a known concentration (determined by EPMA, e.g., Si or Al) is used as an internal standard to correct for variations in ablation yield and instrument drift.

- External Calibration: A certified reference material, such as NIST SRM 610 or 612 glass, is used for external calibration to convert raw signal intensities into absolute concentrations. Data reduction is typically performed using specialized software.

Visualization of the Analytical Workflow

The following diagram illustrates the logical workflow for the comparative analysis of **elbaite** from different pegmatite fields.



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Caption: Workflow for **elbaite** comparative analysis.

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References

- 1. scielo.br [scielo.br]
- 2. celestialearthminerals.com [celestialearthminerals.com]
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